

Essential Safety and Operational Guide for Handling CC260

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Compound of Interest

Compound Name: CC260

Cat. No.: B15600648

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **CC260**, a selective PI5P4K α and PI5P4K β inhibitor. Adherence to these protocols is vital for ensuring personal safety and maintaining a compliant laboratory environment.

Chemical Identifier:

- Product Name: **CC260**
- CAS Number: 2411088-26-9
- Molecular Formula: C₂₄H₂₉Cl₂N₅O₂

CC260 is a research compound used in studies of cell energy metabolism, diabetes, and cancer.^[1] It functions by selectively inhibiting phosphatidylinositol 5-phosphate 4-kinase alpha (PI5P4K α) and beta (PI5P4K β).^[1] These enzymes are critical in cellular signaling, converting phosphatidylinositol 5-phosphate (PI5P) to phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂), a key secondary messenger.^{[1][2]} The inhibition of PI5P4K α and β has been identified as a promising therapeutic strategy for various diseases, including cancer and immune disorders.^[2] ^[3]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **CC260** to prevent exposure. The following table summarizes the required equipment.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact. Gloves should be inspected before use and disposed of properly after handling the compound.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of the compound.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **CC260** is essential for safety and research integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.^[4]

2. Handling and Use:

- All handling of **CC260** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin, eyes, and clothing.^[5]

- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

3. Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE before attempting to clean the spill.
- For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department.

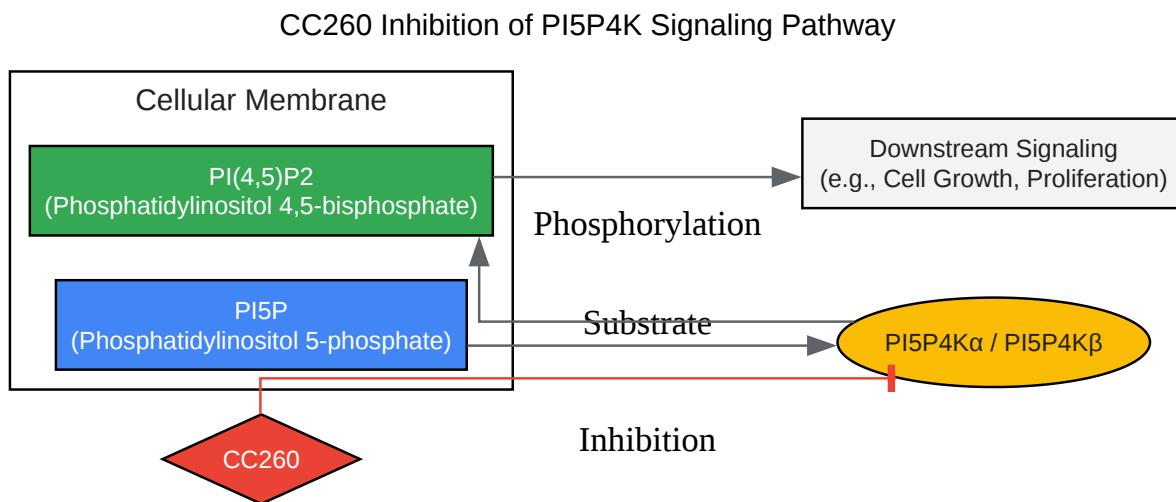
Disposal Plan

Proper disposal of **CC260** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **CC260** should be treated as hazardous chemical waste.
- Container Management:
 - Collect all waste material, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container.
 - The container must be labeled with "Hazardous Waste" and the chemical name "**CC260**".
[5]
- Disposal Route:
 - Dispose of the waste through a licensed hazardous waste disposal company.
 - Do not dispose of **CC260** down the drain or in the regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visualizations

Signaling Pathway of CC260 Inhibition

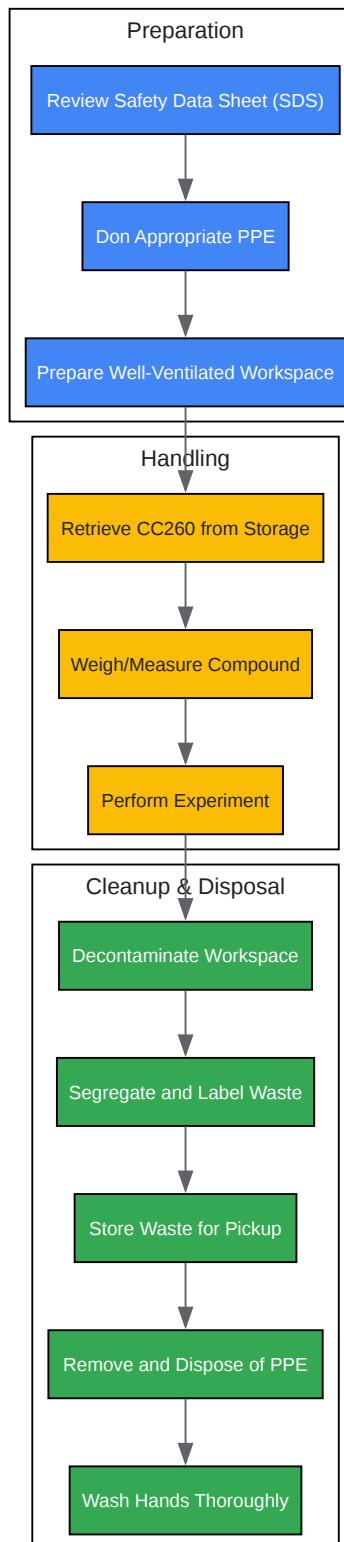


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Caption: CC260 inhibits PI5P4K α / β , blocking PI5P to PI(4,5)P2 conversion.

Experimental Workflow: Handling CC260

General Laboratory Workflow for Handling CC260

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Caption: A step-by-step workflow for the safe handling of **CC260** in a lab.

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